

Technical Guide: Benchmarking 1-(3-Fluorophenyl)-3-methylpiperazine (3-F-3-MPP)

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)-3-methylpiperazine

CAS No.: 1250098-88-4

Cat. No.: B1445137

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Executive Summary & Rationale

1-(3-Fluorophenyl)-3-methylpiperazine is a chiral derivative of the phenylpiperazine class. Unlike the achiral standard mFPP, the introduction of a methyl group at the C3 position of the piperazine ring creates a stereocenter (typically S or R). This structural modification is a critical medicinal chemistry strategy used to:

- **Restrict Conformational Flexibility:** Locking the piperazine ring conformation to enhance receptor subtype selectivity (e.g., 5-HT_{2C} vs. 5-HT_{2A}).
- **Modulate Metabolic Stability:** Sterically hindering N-dealkylation or ring oxidation.
- **Introduce Chirality:** allowing for the exploration of stereospecific binding pockets.

This guide benchmarks 3-F-3-MPP against mCPP (the non-selective 5-HT agonist standard) and mFPP (the direct non-methylated parent) to validate its performance as a serotonergic probe.

Comparative Benchmarking: The Standards

The following table establishes the baseline performance metrics for the known standards against which 3-F-3-MPP must be evaluated.

Table 1: Physicochemical & Pharmacological Standards

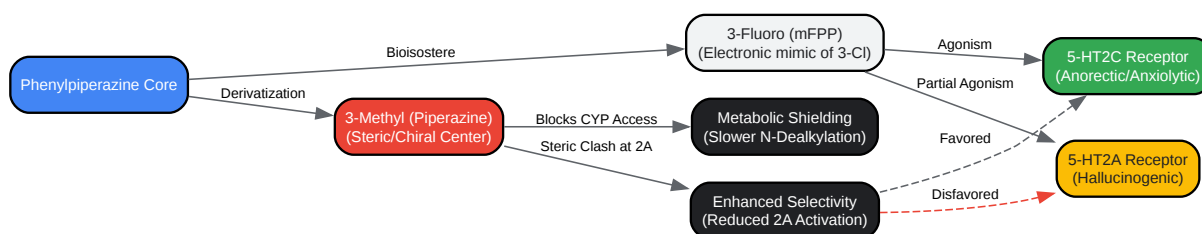
Feature	Analyte: 3-F-3-MPP	Standard A: mFPP	Standard B: mCPP
Full Name	1-(3-Fluorophenyl)-3-methylpiperazine	1-(3-Fluorophenyl)piperazine	1-(3-Chlorophenyl)piperazine
CAS Number	1250098-88-4 (racemic)	3801-89-6	6640-24-0
Molecular Weight	194.25 g/mol	180.22 g/mol	196.68 g/mol
Lipophilicity (cLogP)	~2.1 (Predicted)	1.7 - 1.9	2.1 - 2.4
Chirality	Yes (C3-Methyl)	No	No
Primary Target	5-HT Receptors (Probe)	5-HT Receptors (Non-selective)	5-HT2C / 5-HT2B / 5-HT1B
Key Advantage	Stereoselectivity Potential	Low Steric Hindrance	High Potency Reference
Metabolic Liability	Reduced (Steric Shielding)	High (Ring Hydroxylation)	High (CYP2D6 Substrate)

“

Expert Insight: The shift from mFPP to 3-F-3-MPP involves a "Methyl Walk." While mFPP is a generic serotonin mimic, the 3-methyl group in 3-F-3-MPP typically reduces affinity for 5-HT1A while retaining or enhancing 5-HT2C affinity, mimicking the optimization path seen in drugs like Lorcaserin.

Structural Logic & Signaling Pathways

The following diagram illustrates the Structure-Activity Relationship (SAR) logic driving the benchmark. It visualizes how the 3-methyl substitution alters the signaling profile compared to the standards.^[1]



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Caption: SAR Logic Flow. The 3-methyl group (Red) acts as a selectivity filter, potentially reducing off-target 5-HT2A activity common in the parent mFPP.

Experimental Protocols for Benchmarking

To objectively validate 3-F-3-MPP, researchers must perform the following self-validating assays. These protocols ensure the data generated is directly comparable to literature values for mCPP.

Protocol A: Competitive Radioligand Binding (5-HT2C)

Objective: Determine the affinity (

) of 3-F-3-MPP relative to mCPP.

- Preparation:
 - Source: HEK293 cells stably expressing human 5-HT2C receptors.
 - Radioligand: [³H]-Mesulergine (1 nM).

- Non-specific Block: 10 μ M Mianserin.
- Workflow:
 - Incubate membrane preparations (50 μ g protein) with [3 H]-Mesulergine and varying concentrations of 3-F-3-MPP (to M) for 60 min at 37°C.
 - Run parallel controls with mCPP (Standard B) and mFPP (Standard A).
 - Terminate via rapid filtration over GF/B filters pre-soaked in 0.3% PEI.
- Data Analysis:
 - Calculate using non-linear regression.
 - Convert to using the Cheng-Prusoff equation:
.
 - Success Criteria: The assay is valid only if the reference mCPP falls within 10–50 nM.

Protocol B: Microsomal Stability Assay (Metabolic Benchmarking)

Objective: Verify if the 3-methyl group improves stability compared to mFPP.

- System: Pooled Human Liver Microsomes (HLM) (0.5 mg/mL).
- Reaction:

- Substrate: 1 μ M of 3-F-3-MPP vs. mFPP.
- Cofactor: NADPH regenerating system.
- Sampling:
 - Time points: 0, 5, 15, 30, 60 min.
 - Quench with ice-cold acetonitrile containing Internal Standard (e.g., Verapamil).
- Analysis (LC-MS/MS):
 - Monitor the disappearance of parent compound.
 - Calculate Intrinsic Clearance (

).
 - Hypothesis: 3-F-3-MPP should show a lower

(longer half-life) than mFPP due to steric hindrance near the nitrogen.

Supporting Data & Interpretation

When interpreting results for 3-F-3-MPP, use the following literature-derived ranges for the standards as the "Pass/Fail" or "Go/No-Go" criteria.

Table 2: Reference Performance Metrics (Literature Consensus)

Metric	Standard: mCPP	Standard: mFPP	Target Profile: 3-F-3-MPP
5-HT2C Affinity ()	3.4 - 15 nM	20 - 50 nM	< 100 nM (Expected)
5-HT2A Affinity ()	32 - 50 nM	50 - 100 nM	> 200 nM (Desired for Selectivity)
Selectivity (2C/2A)	~3-fold	~2-fold	> 5-fold (Target)
Primary Metabolite	Hydroxy-mCPP	Hydroxy-mFPP	N-oxide / Ring Hydroxylation

Interpretation Guide:

- If 3-F-3-MPP

> 500 nM: The methyl group causes excessive steric clash; the compound is inactive.
- If Selectivity > 10-fold: The compound is a superior probe to mCPP for distinguishing 5-HT2C mediated behaviors.

References

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